

Application Note: Analysis of Oleyl Benzoate using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: Oleyl benzoate

Cat. No.: B1252080

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Introduction

Oleyl benzoate is an ester formed from the condensation of oleic acid and benzoic acid. It finds applications in the cosmetic and pharmaceutical industries as an emollient and plasticizer. The accurate identification and quantification of **oleyl benzoate** are crucial for quality control and formulation development. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique that combines the separation capabilities of gas chromatography with the detection and identification power of mass spectrometry, making it an ideal method for the analysis of semi-volatile compounds like **oleyl benzoate**. This application note provides a detailed protocol for the GC-MS analysis of **oleyl benzoate**, intended for researchers, scientists, and professionals in drug development.

Experimental Protocol

A robust GC-MS method is essential for the reliable analysis of **oleyl benzoate**. The following protocol outlines the sample preparation, instrumentation, and analytical conditions.

Sample Preparation

- **Standard Solution Preparation:** Prepare a stock solution of **oleyl benzoate** at a concentration of 1 mg/mL in a suitable solvent such as dichloromethane or ethyl acetate.

- **Serial Dilutions:** Perform serial dilutions of the stock solution to prepare a series of calibration standards with concentrations ranging from 1 µg/mL to 100 µg/mL.
- **Sample Preparation:** For formulated products, an extraction step may be necessary. A representative sample should be accurately weighed and extracted with a suitable organic solvent. The extract may require further cleanup using solid-phase extraction (SPE) to remove interfering matrix components. The final extract should be diluted to a concentration within the calibration range.

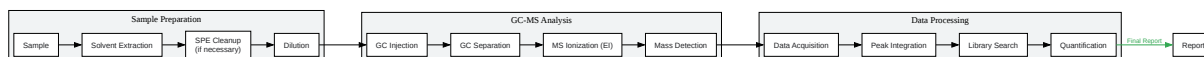
GC-MS Instrumentation and Conditions

The analysis can be performed on a standard GC-MS system equipped with a capillary column.

Table 1: GC-MS Instrumental Parameters

| Parameter | Value |
|----------------------|--|
| Gas Chromatograph | |
| Column | SLB-5MS (30 m x 0.25 mm I.D., 0.25 µm film thickness) or equivalent |
| Injection Volume | 1 µL |
| Injection Mode | Splitless |
| Injector Temperature | 280 °C |
| Carrier Gas | Helium |
| Flow Rate | 1.0 mL/min (Constant Flow) |
| Oven Program | Initial temperature 150 °C, hold for 2 min, ramp to 300 °C at 15 °C/min, hold for 10 min |
| Mass Spectrometer | |
| Ionization Mode | Electron Ionization (EI) |
| Ionization Energy | 70 eV |
| Mass Range | 50-550 amu |
| Scan Mode | Full Scan |
| Transfer Line Temp. | 290 °C |
| Ion Source Temp. | 230 °C |

Experimental Workflow



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Caption: Workflow for the GC-MS analysis of **oleyl benzoate**.

Results and Discussion

The GC-MS analysis of **oleyl benzoate** will yield a chromatogram with a characteristic retention time and a mass spectrum with specific fragmentation patterns.

Chromatographic Analysis

Under the specified GC conditions, **oleyl benzoate** is expected to elute as a sharp, symmetrical peak. The retention time will be dependent on the specific column and conditions used but is anticipated to be in the later part of the chromatogram due to its high molecular weight and long alkyl chain.

Mass Spectral Analysis

The mass spectrum of **oleyl benzoate** will provide crucial information for its identification. In electron ionization mode, the molecule will undergo fragmentation, producing a characteristic pattern.

Table 2: Predicted Mass Spectral Data for **Oleoyl Benzoate**

| m/z (amu) | Predicted Fragment Ion | Relative Abundance |
|-----------|---|--------------------|
| 386 | [M] ⁺ (Molecular Ion) | Low |
| 264 | [M - C ₉ H ₇ O] ⁺ | Moderate |
| 122 | [C ₇ H ₆ O ₂] ⁺ (Benzoic Acid) | Moderate |
| 105 | [C ₇ H ₅ O] ⁺ (Benzoyl Cation) | High (Base Peak) |
| 77 | [C ₆ H ₅] ⁺ (Phenyl Cation) | Moderate |

The fragmentation of esters often involves cleavage of the C-O bond. For **oleyl benzoate**, the most prominent fragmentation is expected to be the cleavage of the ester bond, leading to the formation of the stable benzoyl cation at m/z 105, which is often the base peak in the mass spectra of benzoate esters. Another significant fragment would be the phenyl cation at m/z 77.

The molecular ion peak at m/z 386 may be weak or absent, which is common for long-chain esters.

Conclusion

This application note provides a comprehensive protocol for the analysis of **oleyl benzoate** by GC-MS. The detailed experimental conditions and expected fragmentation patterns will aid researchers and scientists in the accurate identification and quantification of this compound in various matrices. The methodology is suitable for quality control in the pharmaceutical and cosmetic industries, as well as for research and development purposes.

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